Technical Guide: Stability and Storage of 3-Amino-L-alanine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest	
Compound Name:	3-Amino-L-alanine hydrochloride
Cat. No.:	B555142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Amino-L-alanine hydrochloride** (CAS No. 1482-97-9). The information herein is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and reliability of this compound in their work.

Core Concepts: Stability and Storage

3-Amino-L-alanine hydrochloride, a non-proteinogenic amino acid, is a valuable building block in pharmaceutical research and chemical synthesis.[1][2] Its stability is crucial for maintaining its chemical purity, potency, and safety. This document outlines the known storage parameters and provides a framework for assessing its stability under various conditions.

Physicochemical Properties

Understanding the fundamental properties of **3-Amino-L-alanine hydrochloride** is essential for its proper handling and storage.

Property	Value	Source
Appearance	White to off-white crystalline powder	[1][2][3]
Molecular Formula	$C_3H_8N_2O_2 \cdot HCl$	[1]
Molecular Weight	140.57 g/mol	[1]
Melting Point	231-233 °C (decomposes)	[1][3]
Solubility	Slightly soluble in water and aqueous acid	[1]
Hygroscopicity	Hygroscopic	[1]

Recommended Storage Conditions

To maintain the quality of **3-Amino-L-alanine hydrochloride**, it is critical to adhere to the following storage guidelines based on information from multiple suppliers.

Parameter	Recommendation	Rationale	Source
Temperature	2-8°C	To minimize thermal degradation.	[1][3]
Atmosphere	Store in a dry, cool, and well-ventilated place.	The compound is hygroscopic and sensitive to moisture.	[1]
Container	Keep container tightly closed.	To prevent moisture absorption and contamination.	[1]

Experimental Protocols for Stability Assessment

While specific, long-term quantitative stability studies for **3-Amino-L-alanine hydrochloride** are not readily available in the public domain, a robust stability-indicating method can be developed using established principles of forced degradation studies as outlined by the International Council for Harmonisation (ICH) guidelines.

Forced Degradation (Stress Testing)

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule. A typical workflow for such a study is outlined below.
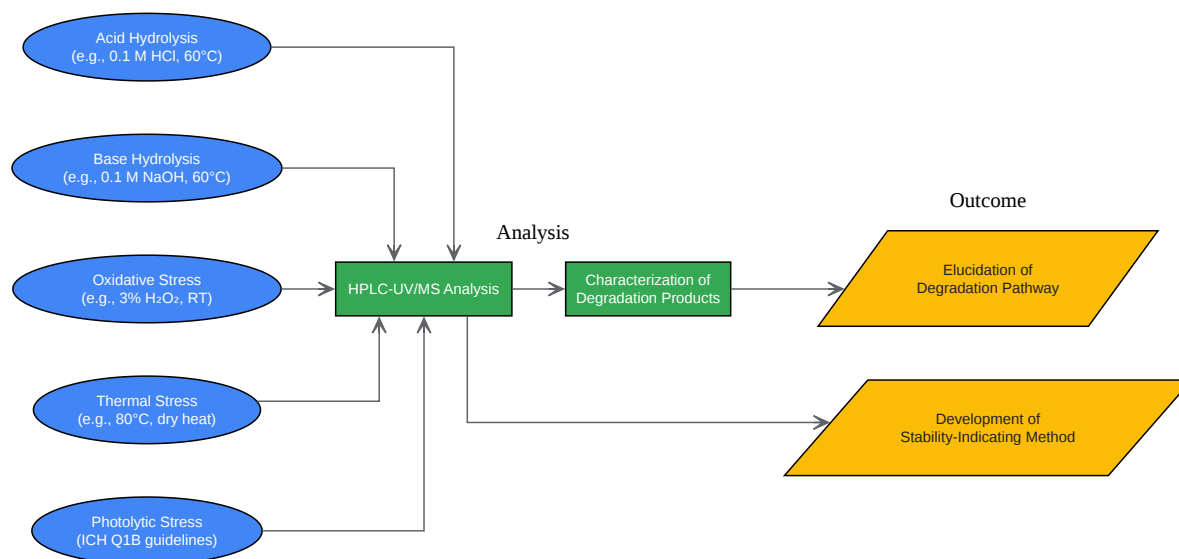
Workflow for a forced degradation study.

Methodology:

- Sample Preparation: Prepare solutions of **3-Amino-L-alanine hydrochloride** in the respective stress media (e.g., 0.1 M HCl, 0.1 M NaOH, 3% H_2O_2). For thermal and photolytic studies, expose the solid compound to the stress conditions.

- Stress Conditions:

  - Acid/Base Hydrolysis: Incubate the solutions at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24, 48 hours).

  - Oxidation: Store the solution at room temperature for a set duration.

  - Thermal Degradation: Place the solid sample in a temperature-controlled oven.

  - Photostability: Expose the solid sample to light according to ICH Q1B guidelines.

- Time Points: Withdraw samples at appropriate time intervals.

- Sample Analysis: Neutralize the acid and base hydrolyzed samples before analysis. Dilute all samples to a suitable concentration.

- Analytical Method: Analyze the samples using a stability-indicating HPLC method.

High-Performance Liquid Chromatography (HPLC) Method

A reverse-phase HPLC method is generally suitable for the analysis of amino acids and their degradation products.

Proposed HPLC Parameters:

Parameter	Description
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 μm)
Mobile Phase	A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic modifier (e.g., acetonitrile).
Detection	UV detection at a suitable wavelength (e.g., 210 nm) or Mass Spectrometry (MS) for identification of degradation products.
Flow Rate	1.0 mL/min
Injection Volume	10-20 μL
Column Temperature	Ambient or controlled (e.g., 30°C)

This method should be validated according to ICH Q2(R1) guidelines for specificity, linearity, accuracy, precision, and robustness.

Potential Degradation Pathways

While specific degradation pathways for **3-Amino-L-alanine hydrochloride** have not been detailed in the literature, potential degradation mechanisms can be postulated based on its chemical structure and general knowledge of amino acid chemistry.

3-Amino-L-alanine hydrochloride
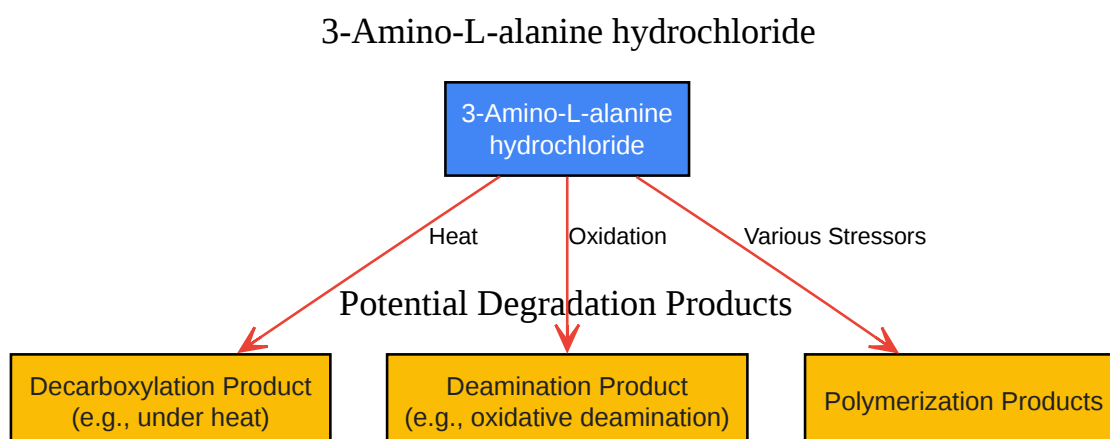
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Hypothesized degradation pathways.

- Decarboxylation: Under thermal stress, the carboxylic acid group may be lost as carbon dioxide.

- Deamination: Oxidative conditions could lead to the removal of one or both amino groups, potentially forming keto acids.

- Polymerization: Under various stress conditions, intermolecular reactions could lead to the formation of dimers or larger oligomers.

It is imperative that any observed degradation products are properly characterized using techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy to confirm their structures.

Conclusion

The stability of **3-Amino-L-alanine hydrochloride** is best maintained by storing it under refrigerated (2-8°C), dry, and dark conditions in a tightly sealed container. While specific quantitative stability data is limited, this guide provides a framework for researchers to establish in-house stability protocols based on established scientific principles and regulatory guidelines. The implementation of forced degradation studies and the development of a validated stability-indicating analytical method are crucial for ensuring the quality and reliability of **3-Amino-L-alanine hydrochloride** in research and development.

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